

Application Note: Quantification of Nandrolone Cypionate Using High-Performance Liquid Chromatography (HPLC)

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Compound of Interest

Compound Name: *Nandrolone cypionate*

CAS No.: 601-63-8

Cat. No.: B1209252

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Introduction

Nandrolone cypionate is an anabolic-androgenic steroid and a long-acting ester of nandrolone. It is utilized in therapeutic applications for conditions such as anemia and osteoporosis and is also monitored in sports anti-doping control. Accurate and precise quantification of **nandrolone cypionate** in pharmaceutical formulations and biological matrices is crucial for quality control and regulatory compliance. This application note details a robust High-Performance Liquid Chromatography (HPLC) method for the quantification of **nandrolone cypionate**.

Principle

This method employs reversed-phase HPLC (RP-HPLC) with UV detection to separate and quantify **nandrolone cypionate**. The separation is achieved on a C18 column with an isocratic mobile phase consisting of a mixture of acetonitrile and a phosphate buffer. The analyte is detected by its UV absorbance at a specific wavelength, and the concentration is determined by comparing the peak area of the sample to that of a known standard.

Experimental Protocols

1. Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV detector is required. The following table summarizes the instrumental parameters.

Parameter	Specification
HPLC System	Quaternary Pump, Autosampler, Column Oven, UV-Vis Detector
Column	C18, 250 mm x 4.6 mm, 5 µm particle size
Mobile Phase	Acetonitrile : 10 mM Phosphate Buffer (pH 7.0) (50:50, v/v)
Flow Rate	1.0 mL/min
Injection Volume	20 µL
Column Temperature	30 °C
Detection Wavelength	240 nm
Run Time	10 minutes

2. Reagent and Standard Preparation

- Acetonitrile: HPLC grade
- Water: HPLC grade or deionized water
- Phosphate Buffer (10 mM, pH 7.0): Dissolve an appropriate amount of monobasic potassium phosphate in water, adjust the pH to 7.0 with a suitable base (e.g., sodium hydroxide), and bring to the final volume with water. Filter through a 0.45 µm membrane filter.
- Standard Stock Solution (100 µg/mL): Accurately weigh approximately 10 mg of **Nandrolone Cypionate** reference standard and dissolve it in 100 mL of the mobile phase.

- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to obtain concentrations ranging from 1 µg/mL to 50 µg/mL.

3. Sample Preparation

- For Pharmaceutical Formulations (Oily Injections): Accurately measure a volume of the oily injection equivalent to 10 mg of **nandrolone cypionate**. Dissolve the sample in a suitable solvent like ethanol and shake for an extended period to ensure complete extraction. Filter the solution through a 0.45 µm syringe filter. Dilute the filtrate with the mobile phase to a final concentration within the calibration range (e.g., 10 µg/mL).[1]

4. Calibration Curve

Inject 20 µL of each working standard solution into the HPLC system. Record the peak area for each concentration. Plot a calibration curve of peak area versus concentration. A linear regression analysis should be performed, and the correlation coefficient (r^2) should be ≥ 0.999 .

5. Sample Analysis

Inject 20 µL of the prepared sample solution into the HPLC system. Record the peak area of the **nandrolone cypionate** peak. Calculate the concentration of **nandrolone cypionate** in the sample using the linear regression equation obtained from the calibration curve.

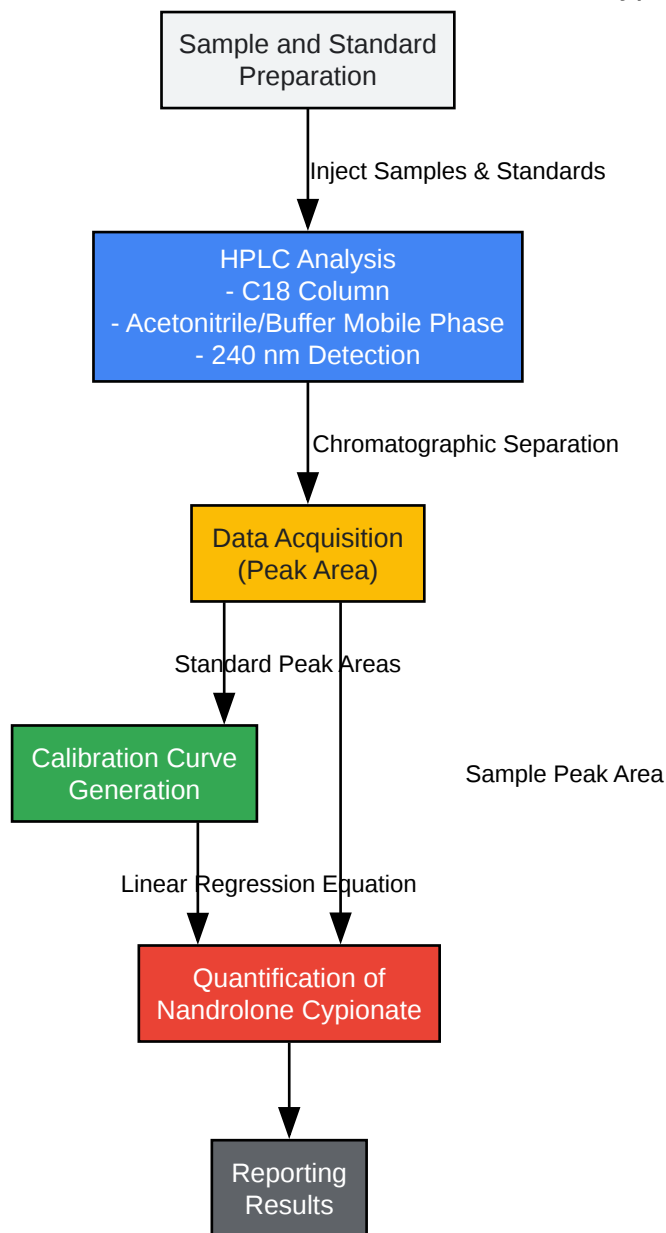
Quantitative Data Summary

The following table summarizes the expected performance characteristics of this HPLC method for the quantification of **nandrolone cypionate**.

Parameter	Expected Value
Retention Time	~ 6.5 min
Linearity Range	1 - 50 µg/mL
Correlation Coefficient (r ²)	≥ 0.999
Limit of Detection (LOD)	~ 0.01 µg/mL[1]
Limit of Quantification (LOQ)	~ 0.05 µg/mL[1]
Precision (%RSD)	< 2%
Accuracy (% Recovery)	98 - 102%

Experimental Workflow Diagram

HPLC Quantification Workflow for Nandrolone Cypionate



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Caption: Workflow for **Nandrolone Cypionate** Quantification by HPLC.

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References

- [1. ptfarm.pl \[ptfarm.pl\]](#)
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